

Application Notes and Protocols for Au-In Based Shape Memory Alloys

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Compound of Interest

Compound Name: Gold;indium

CAS No.: 12006-55-2

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Introduction

Gold-Indium (Au-In) based materials are an emerging class of shape memory alloys (SMAs) with potential applications in various fields, including biomedical devices, micro-actuators, and high-temperature sensors. Like other SMAs, Au-In alloys exhibit the shape memory effect and superelasticity, which are driven by a reversible martensitic phase transformation.^[1] This document provides a detailed overview of Au-In based SMAs, including their fundamental properties, potential applications, and generalized protocols for their synthesis and characterization.

Fundamental Properties of Au-In Shape Memory Alloys

The shape memory effect in Au-In alloys is governed by a thermoelastic martensitic transformation from a high-temperature parent phase (austenite) to a low-temperature phase (martensite).^[1] The austenite phase in gold-based alloys typically has a cubic crystal structure,

while the martensite phase possesses a lower symmetry structure, such as tetragonal or orthorhombic.[1][2]

Phase Transformations and Crystal Structures

The transformation between austenite and martensite is characterized by four critical temperatures:

- Ms (Martensite start): The temperature at which the transformation from austenite to martensite begins on cooling.
- Mf (Martensite finish): The temperature at which the transformation to martensite is complete on cooling.
- As (Austenite start): The temperature at which the reverse transformation from martensite to austenite begins on heating.
- Af (Austenite finish): The temperature at which the transformation to austenite is complete on heating.[3]

These transformation temperatures are highly sensitive to the alloy composition. The crystal structure of pure gold is face-centered cubic (FCC).[4] Alloying with indium can lead to the formation of various intermetallic phases with different crystal structures, and the specific phase that undergoes the martensitic transformation determines the shape memory properties.

Potential Applications

The unique properties of Au-In SMAs make them attractive for a range of applications:

- Biomedical Devices: Gold's biocompatibility and high radiopacity make Au-In SMAs promising candidates for implantable devices such as stents, orthodontic wires, and bone clamps.[2][5] The shape memory effect can be utilized for self-deploying structures within the body.
- Micro-Electro-Mechanical Systems (MEMS): As actuators in MEMS, Au-In thin films can provide high force and displacement at small scales, suitable for micro-valves, micro-pumps, and micro-grippers.

- High-Temperature Applications: Gold alloys are known for their excellent oxidation and corrosion resistance, suggesting potential for Au-In SMAs in high-temperature sensors and actuators where other SMAs might degrade.[6]

Data Presentation

Transformation Temperatures of Selected Au-Based SMAs

Alloy System	Composition (at.%)	Ms (°C)	Mf (°C)	As (°C)	Af (°C)	Reference
Au-Cd	46.5 - 50 Cd	30 to 100	-	-	-	[7]
Au-Cu-Al	50Au-37Cu-13Al	-	-	-	-	[2]
Au-Cu-Al	50Au-36Cu-14Al	-	-	-	-	[2]

Note: Specific transformation temperatures for Au-In SMAs are not readily available in the cited literature and require experimental determination.

Mechanical Properties of Selected Au-Based SMAs

Alloy System	Composition (mol%)	Ultimate Tensile Strength (MPa)	Elongation (%)	Phase Composition	Reference
Au-Cu-Al	50Au–38Cu–12Al	~450	~18	M-phase + α -fcc	[2]
Au-Cu-Al	50Au–37Cu–13Al	~400	~10	M-phase + α -fcc	[2]
Au-Cu-Al	50Au–36Cu–14Al	~350	~8	M-phase + α -fcc	[2]
Ti-Au-Ta	Ti-4Au-20Ta	~600	-	β -phase	[5]
Ti-Au-Ta	Ti-4Au-30Ta	~737	-	β -phase + Ti ₃ Au	[5]

Note: The mechanical properties of Au-In SMAs are expected to be highly dependent on composition and processing and need to be experimentally determined.

Experimental Protocols

The following are generalized protocols for the synthesis and characterization of Au-In based shape memory alloys. Specific parameters should be optimized based on the target composition and desired properties.

Synthesis of Au-In Alloys

Objective: To prepare bulk Au-In alloy samples with a homogeneous composition.

Method: Arc Melting

- Material Preparation: Obtain high-purity gold (99.99%) and indium (99.99%) in the desired atomic or weight percentages.
- Alloy Preparation:

- Weigh the constituent metals to achieve the target composition.
- Place the metals in a water-cooled copper hearth of an arc melting furnace.
- Evacuate the furnace chamber to a high vacuum (e.g., $< 10^{-4}$ mbar) and then backfill with a high-purity inert gas (e.g., Argon).
- Melt the metals using a non-consumable tungsten electrode.
- To ensure homogeneity, re-melt the resulting alloy button several times, flipping the button between each melting step.
- Homogenization:
 - Seal the as-cast alloy button in a quartz ampoule under a partial pressure of argon.
 - Heat treat the ampoule at a high temperature (e.g., 700-800 °C) for an extended period (e.g., 24-72 hours) to homogenize the composition and microstructure.
 - Quench the ampoule in ice water to retain the high-temperature phase.

Method: Sputter Deposition (for thin films)

- Target Preparation: Prepare a composite or alloy target with the desired Au-In composition.
- Substrate Preparation: Clean and prepare a suitable substrate (e.g., silicon wafer, glass slide).
- Deposition:
 - Mount the target and substrate in a sputter deposition system.
 - Evacuate the chamber to a high vacuum.
 - Introduce a sputtering gas (e.g., Argon).
 - Apply power to the target to initiate sputtering and deposit a thin film of the Au-In alloy onto the substrate. The substrate can be heated to control the film's crystallinity.[8]

- Annealing: Post-deposition annealing in a controlled atmosphere may be required to achieve the desired crystalline phase and shape memory properties.[8]

Characterization of Au-In Alloys

Objective: To determine the phase transformation temperatures, crystal structure, and mechanical properties of the synthesized Au-In alloys.

Protocol 1: Differential Scanning Calorimetry (DSC)

- Purpose: To determine the martensitic transformation temperatures (M_s , M_f , A_s , A_f).
- Procedure:
 - Prepare a small, clean sample (typically 5-10 mg) from the homogenized alloy.
 - Place the sample in an aluminum or graphite DSC pan.
 - Place the sample and a reference pan in the DSC instrument.
 - Heat the sample to a temperature well above the expected A_f temperature (e.g., 150 °C) at a controlled rate (e.g., 10 °C/min).
 - Cool the sample to a temperature well below the expected M_f temperature (e.g., -50 °C) at the same controlled rate.
 - Heat the sample again to complete the thermal cycle.
 - Analyze the resulting heat flow versus temperature curve to identify the endothermic and exothermic peaks corresponding to the martensitic and reverse transformations. The onset and peak temperatures of these transformations are used to determine M_s , M_f , A_s , and A_f .

Protocol 2: X-ray Diffraction (XRD)

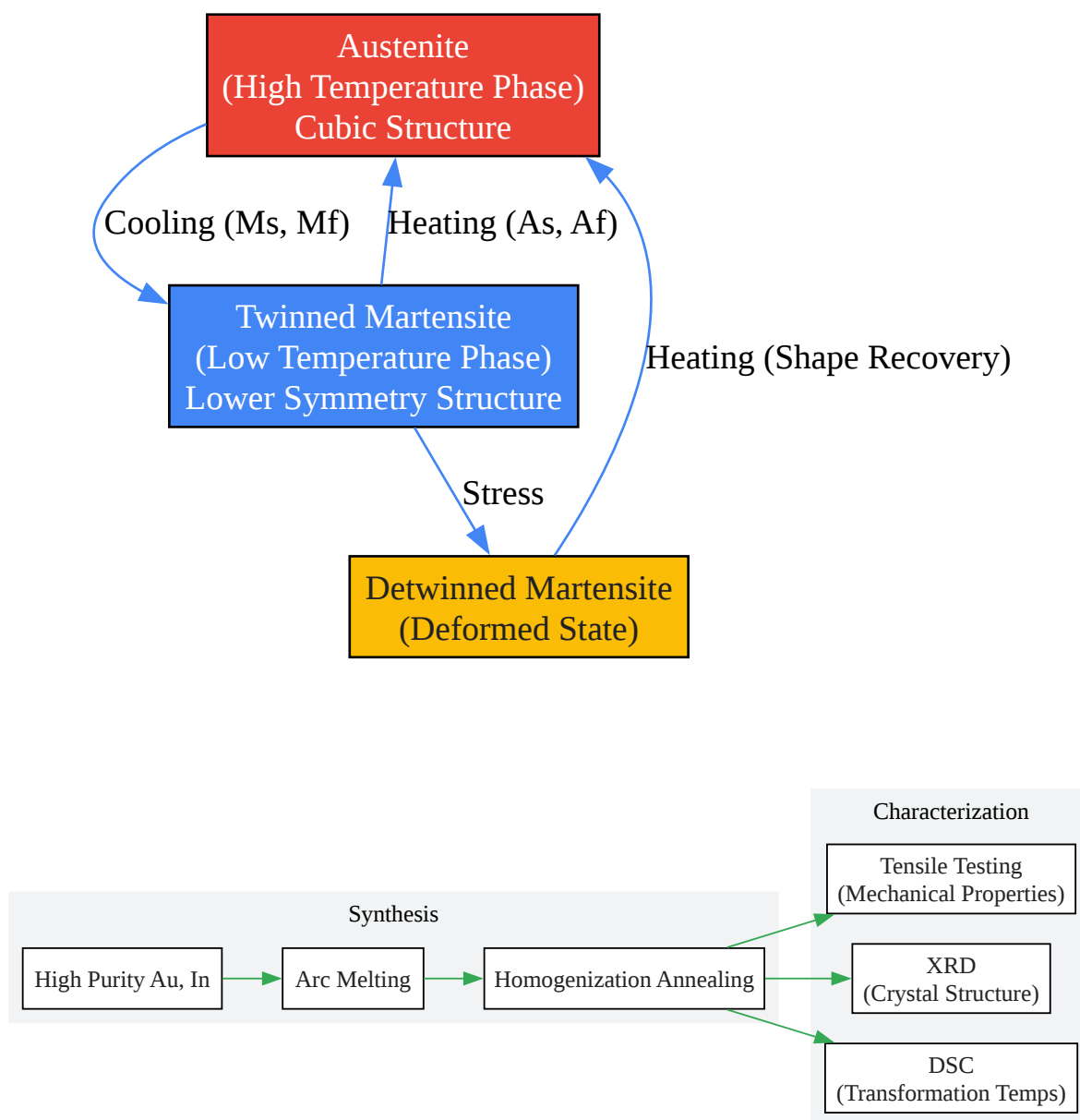
- Purpose: To identify the crystal structures of the austenite and martensite phases.
- Procedure:
 - Prepare a flat, polished sample of the Au-In alloy.

- To analyze the austenite phase, ensure the sample is at a temperature above A_f . A heated stage on the XRD instrument may be necessary.
- To analyze the martensite phase, cool the sample to a temperature below M_f using a cooling stage.
- Mount the sample in an X-ray diffractometer.
- Perform a 2θ scan over a relevant angular range (e.g., 20-100 degrees).
- Analyze the resulting diffraction pattern by comparing the peak positions and intensities to known crystal structures in crystallographic databases (e.g., ICDD). This will allow for the identification of the phases present and the determination of their lattice parameters.^[9]

Protocol 3: Tensile Testing

- Purpose: To evaluate the mechanical properties, including ultimate tensile strength, elongation, and superelastic behavior.
- Procedure:
 - Machine dog-bone shaped tensile specimens from the homogenized alloy according to standard specifications (e.g., ASTM E8).
 - Mount the specimen in a universal testing machine equipped with an extensometer and a temperature-controlled chamber.
 - To test the shape memory effect, cool the specimen to below M_f , apply a tensile strain, unload, and then heat above A_f while measuring the strain recovery.
 - To test for superelasticity, heat the specimen to a temperature above A_f , apply a tensile strain, and then unload, measuring the strain recovery upon unloading.
 - Conduct tensile tests to failure at different temperatures to determine the ultimate tensile strength and elongation.

Visualizations



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